

Ozarelix: A Technical Overview for Researchers

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ozarelix

CAS No.: 295350-45-7

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Ozarelix is a synthetic peptide antagonist of the Gonadotropin-Releasing Hormone receptor (GnRHR) [1] [2]. It was investigated as a potential long-acting injectable treatment for conditions like prostate cancer and benign prostatic hyperplasia, though its development appears to have been discontinued [2]. The table below summarizes its core chemical and pharmacological data.

Property	Description
Drug Type	Synthetic Peptide [1]
IUPAC Name	(2R)-N-[(1S)-1-[[[(2S)-5-carbamimidamido-1-[(2S)-2-[[[(1R)-1-carbamoylethyl]carbamoyl]pyrrolidin-1-yl]-1-oxopentan-2-yl]carbamoyl]pentyl]-6-(carbamoylamino)-2-[(2S)-2-[(2S)-2-[(2R)-2-[(2R)-3-(4-chlorophenyl)-2-[(2R)-2-acetamido-3-(naphthalen-2-yl)propanamido]propanamido]-3-(pyridin-3-yl)propanamido]-3-hydroxy-N-methylpropanamido]-3-(4-hydroxyphenyl)propanamido]hexanamide [3]
Molecular Formula	C ₂₂ H ₉₆ ClN ₁₇ O ₁₄ [3] [1] [4]
Molecular Weight	1459.09 g/mol [3] [4]
CAS Registry Number	295350-45-7 [3] [1]

Property	Description
Mechanism of Action	GnRHR antagonist; modulates Gonadotropin-releasing hormone receptor [3] [1]
Active Indication	None (Development discontinued) [1] [2]
Highest R&D Phase	Discontinued Phase 3 (for Benign Prostatic Hyperplasia) [1]

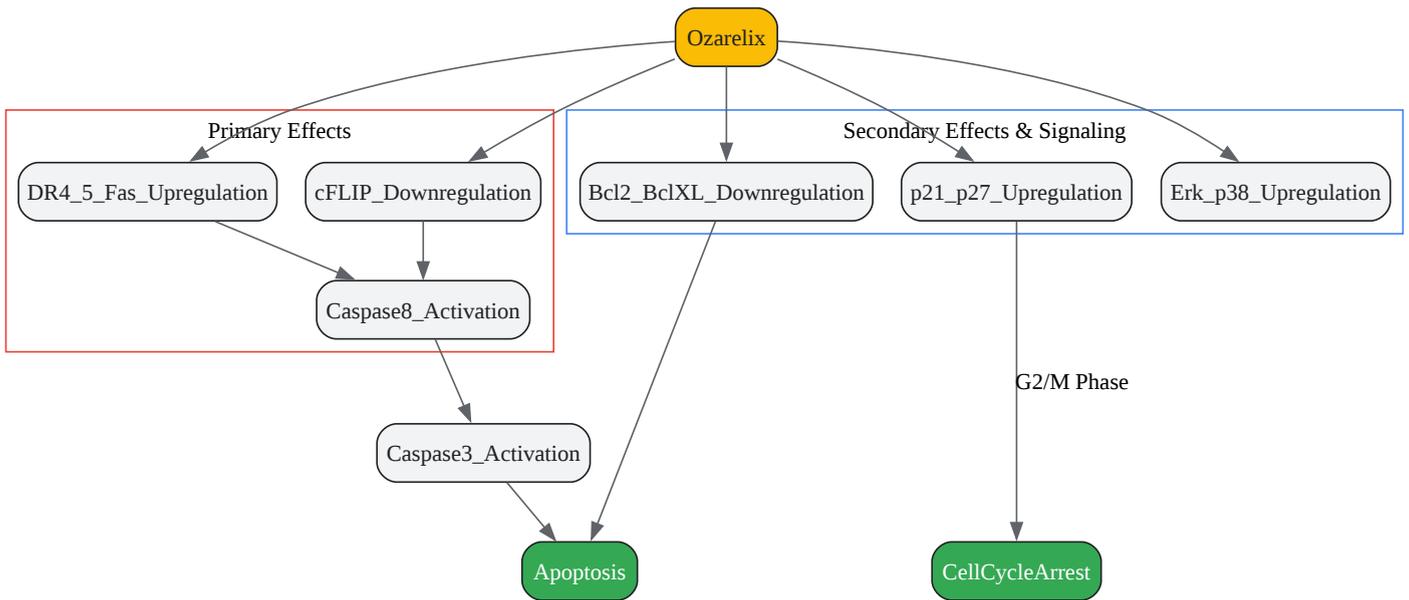
Mechanism of Action & Key Preclinical Findings

Beyond its established endocrine mechanism, **Ozarelix** demonstrated direct anti-cancer effects in preclinical models, which is of significant research interest.

Direct Antiproliferative & Pro-Apoptotic Activity

A key study investigated **Ozarelix**'s effects on **DU145** and **PC3** cell lines, which are models of hormone-refractory, androgen receptor-negative prostate cancer [5]. The results indicate that **Ozarelix** has a direct cytotoxic effect independent of hormonal pathways.

The signaling pathway below summarizes the key molecular events identified in this study.



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Key molecular pathways of **Ozarelix**-induced apoptosis in hormone-refractory prostate cancer cells.

The following table quantifies the experimental outcomes from this study [5].

Experimental Parameter	Findings
Cell Lines	DU145 and PC3 (androgen-independent prostate cancer)
Proliferation Assay	Dose-dependent (0-20 ng/mL) and time-dependent (0-96 h) inhibition.
Cell Cycle Analysis	Accumulation of cells in the G2/M phase.
Apoptosis Mechanism	Caspase-8 dependent caspase-3 activation.

| **Key Protein Changes** | • **Downregulation:** c-FLIP (L), Bcl2, Bcl-XL • **Upregulation:** Death receptors DR4/5 and Fas | | **Sensitization Effect** | Resensitized TRAIL-resistant cancer cells to TRAIL-induced apoptosis. |

Technical & Formulation Considerations

For development professionals, the aggregation behavior of therapeutic peptides is a critical factor. Research comparing **Ozarelix** to structurally similar GnRH antagonists (like cetrorelix and degarelix) has provided insights using **All-Atom Molecular Dynamics (AA-MD) simulations** and **¹H NMR spectroscopy in neat H₂O** [6].

- **Methodology:** These techniques were used to investigate aggregation propensity without introducing external probes or changing solution conditions (e.g., using D₂O or buffers), which can alter peptide behavior.
- **Finding:** The studies confirmed that **Ozarelix** has a defined aggregation propensity, and its aggregates were found to include acetate counterions. The rank order of aggregation propensity from these methods aligned with known experimental data, validating them as useful tools for early developability assessments [6].

Research Implications & Future Directions

The available data on **Ozarelix** highlights several key points for the research community:

- **Dual Mechanism:** **Ozarelix** is not only a classical GnRH antagonist but also exhibits **direct anti-proliferative and pro-apoptotic activity** in challenging, hormone-refractory cancer models [5].
- **Overcoming Resistance:** Its ability to sensitize TRAIL-resistant cells by modulating death receptor pathways presents a potential strategy for combination therapies [5].
- **Research Tool:** While its clinical development has halted, **Ozarelix** remains a valuable tool for studying GnRH receptor-independent effects and death receptor signaling in oncology research.

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References

1. Ozarelix - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. Ozarelix [en.wikipedia.org]
3. Ozarelix: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. Ozarelix CAS#: 295350-45-7 [m.chemicalbook.com]
5. Ozarelix, a fourth generation GnRH antagonist, induces ... [pubmed.ncbi.nlm.nih.gov]
6. Aggregation Behavior of Structurally Similar Therapeutic ... [pmc.ncbi.nlm.nih.gov]

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